

# Application Notes: **Indigo** Carmine as a Redox Indicator in Titration

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## Compound of Interest

Compound Name: *Indigo*

Cat. No.: *B7821893*

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## Introduction

**Indigo** carmine, a synthetically produced dark blue powder, is a versatile organic salt widely utilized in analytical chemistry as a redox and pH indicator.<sup>[1][2]</sup> Its primary application as a redox indicator stems from its distinct and reversible color changes in response to oxidation-reduction reactions. This property makes it a valuable tool in various titrimetric analyses, enabling the precise determination of endpoints. This document provides detailed application notes and protocols for the effective use of **indigo** carmine in redox titrations.

## Principle of Operation

**Indigo** carmine's function as a redox indicator is based on the reversible change in its molecular structure upon electron transfer. The molecule exists in three primary states, each with a characteristic color:

- Oxidized State: Blue or Green
- Intermediate Semiquinone State: Red
- Reduced State (Leuco form): Yellow

In a typical redox titration, **indigo** carmine is introduced to the analyte solution in its oxidized (blue/green) form. As the titrant (a reducing agent) is added, it reacts with the analyte first.

Once the analyte is completely consumed, the excess titrant reduces the **indigo** carmine, causing a sharp color change to yellow, thus signaling the endpoint of the titration. Conversely, when titrating a reducing agent with an oxidizing agent, the color change at the endpoint would be from yellow to blue/green.

The redox potential of **indigo** carmine is pH-dependent.[3] Its standard electrode potential ( $E_0$ ) provides a quantitative measure of its oxidizing/reducing strength and is crucial for selecting appropriate applications.

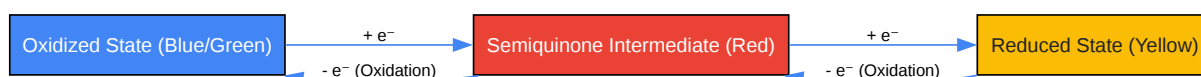
## Quantitative Data

The following table summarizes the key quantitative data for **indigo** carmine as a redox indicator.

Property	Value	Reference
Molecular Weight	466.36 g/mol	[4]
Standard Redox Potential ( $E_0$ )	+0.29 V (at pH 0 and 20 °C)	[5]
pH Indicator Range	pH 11.5 (Blue) to 13.0 (Yellow)	[1]
Visual Transition (Redox)	Blue/Green (Oxidized) ↔ Yellow (Reduced)	
Solubility in Water	~10 g/L at 25°C	[4]

## Redox Mechanism and Color Change

The color change of **indigo** carmine is a result of alterations to its chromophore region. In its oxidized state, the molecule contains a conjugated system with ketone groups. Upon reduction, these ketone groups are converted to alcohols, and the double bond linking the two indole rings becomes a single bond.[6] This change in the electronic structure leads to the observed color shift from blue to yellow. An intermediate red semiquinone is formed during this transition.



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Redox states of **Indigo** Carmine.

## Applications in Titration

A notable application of **indigo** carmine is in the Löwenthal-Permanganate titration for the quantification of tannins in substances like tea and cider.<sup>[7]</sup> In this method, a sample containing tannins is titrated with a standardized solution of potassium permanganate ( $\text{KMnO}_4$ ), a strong oxidizing agent.

In this specific application, the tannins, being antioxidants, are oxidized by the permanganate. Once all the tannins have reacted, the excess permanganate irreversibly oxidizes the **indigo** carmine indicator, causing a color change from blue to yellow.<sup>[7]</sup> This oxidation is believed to degrade the **indigo** carmine to isatin sulphonic acid, which is yellowish in dilute solution.<sup>[7]</sup>

## Experimental Protocols

### Protocol 1: Preparation of Indigo Carmine Indicator Solution

This protocol describes the preparation of a standard 1% w/v **indigo** carmine indicator solution.

Materials:

- **Indigo** carmine powder
- Distilled or deionized water
- 100 mL volumetric flask
- Weighing balance
- Spatula and weighing paper

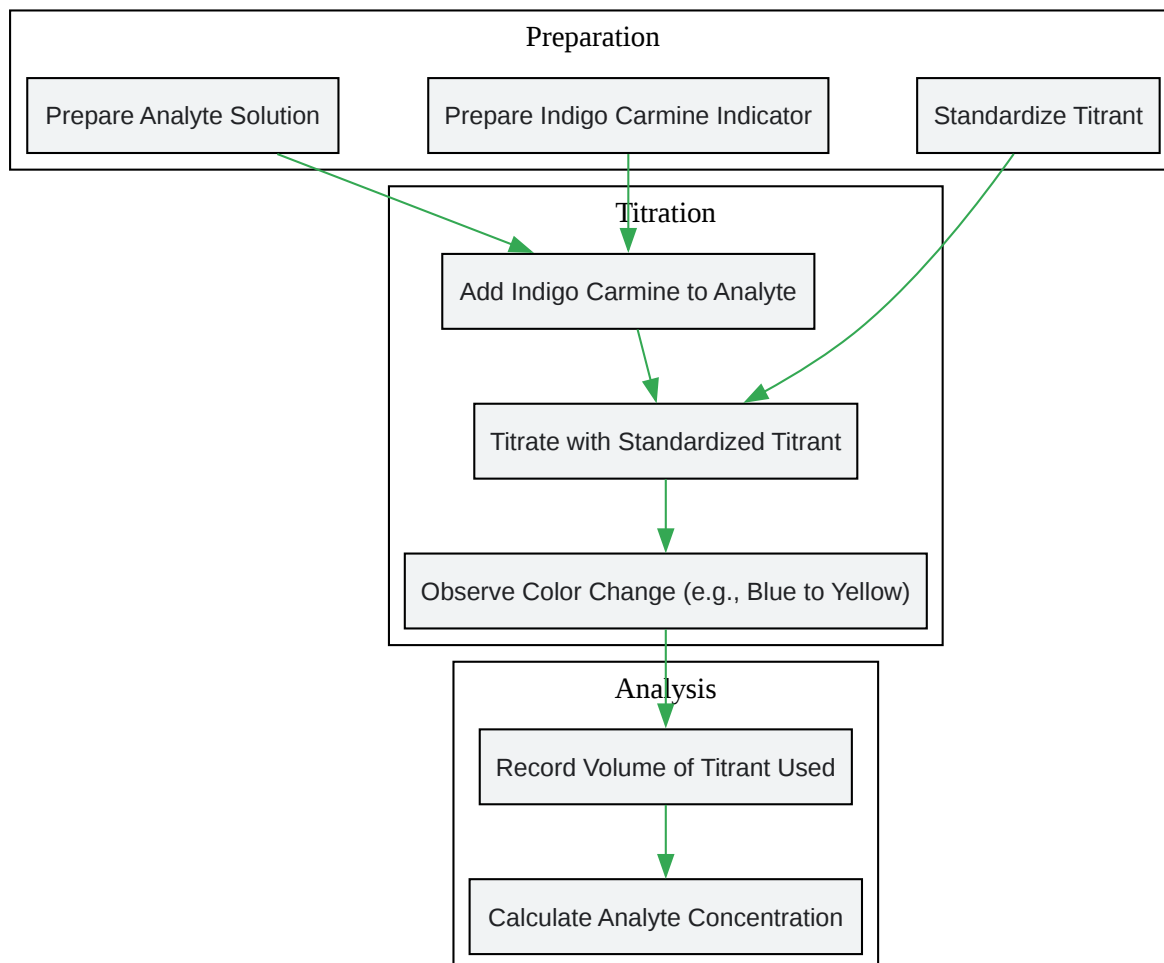
Procedure:

- Weigh out 1.0 g of **indigo** carmine powder.

- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 50 mL of distilled or deionized water to the flask.
- Swirl the flask to dissolve the powder. Gentle warming may be applied if necessary to aid dissolution.
- Once the solid is completely dissolved, add distilled or deionized water to the 100 mL mark.
- Stopper the flask and invert it several times to ensure a homogenous solution.
- Store the solution in a well-sealed, light-protected bottle. The solution should be a royal blue color and has a limited shelf life of 6 to 12 months.

## Protocol 2: General Workflow for Redox Titration Using Indigo Carmine

This protocol outlines the general steps for performing a redox titration with **indigo** carmine as the indicator.



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General workflow for redox titration.

Procedure:

- **Analyte Preparation:** Accurately measure a known volume or mass of the sample to be analyzed and dissolve it in an appropriate solvent in an Erlenmeyer flask.

- **Indicator Addition:** Add a few drops of the prepared **indigo** carmine indicator solution to the analyte solution. The solution should take on the initial color of the indicator's appropriate redox state (e.g., blue for titrating with a reducing agent).
- **Titration:** Slowly add the standardized titrant from a burette to the analyte solution while continuously stirring.
- **Endpoint Determination:** Continue the titration until a sharp and permanent color change is observed. For example, when titrating with a reducing agent, the endpoint is reached when the solution turns from blue to yellow.
- **Data Recording and Calculation:** Record the volume of the titrant used to reach the endpoint. Use this volume, along with the known concentration of the titrant and the stoichiometry of the reaction, to calculate the concentration of the analyte in the original sample.

## Safety Precautions

- **Indigo** carmine indicator solution is moderately toxic by ingestion and can be a body tissue irritant.
- Always wear appropriate personal protective equipment (PPE), including chemical splash goggles, chemical-resistant gloves, and a lab coat when handling **indigo** carmine and other chemicals.
- Consult the Safety Data Sheet (SDS) for **indigo** carmine for detailed safety, handling, and disposal information.

## References

- 1. [tsijournals.com](https://tsijournals.com) [[tsijournals.com](https://tsijournals.com)]
- 2. Indigo Carmine - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. Two-step reduction of indigo carmine by dithionite: a stopped-flow study - Journal of the Chemical Society, Faraday Transactions (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 4. [shop.chemsupply.com.au](https://shop.chemsupply.com.au) [[shop.chemsupply.com.au](https://shop.chemsupply.com.au)]

- 5. Indigo carmine (C.I. 73015), 100 g, CAS No. 860-22-0 | pH Indicators | Indicators and Dyes | Inorganic & Analytical Reagents | Chemicals | Carl ROTH - International [carloth.com]
- 6. researchgate.net [researchgate.net]
- 7. chemistry.stackexchange.com [chemistry.stackexchange.com]
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